Technical Procurement & Validation Guide: 1,2-Bis(octyloxy)benzene

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*1,2-Bis(octyloxy)benzene*
CAS No.:	*4956-41-6*
Cat. No.:	*B1607915*

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Executive Summary

1,2-Bis(octyloxy)benzene is a critical mesogenic building block used primarily in the synthesis of discotic liquid crystals (e.g., triphenylene derivatives via oxidative trimerization) and supramolecular hosts.[1][2] Unlike commodity solvents, this compound is a "Fine Chemical" typically sourced from specialty synthesis houses rather than bulk catalog distributors.[2]

This guide addresses the fragmented supply chain for CAS 1629-45-4, establishing a Procurement Decision Matrix and a Self-Validating Quality Control Protocol to ensure downstream experimental success.

Part 1: Technical Profile & Critical Quality Attributes (CQAs)

Before engaging suppliers, the end-user must define the "Grade" required based on the application.[2] Impurities in this material (specifically mono-alkylated phenols) can terminate polymerization chains or destabilize liquid crystal mesophases.[2]

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Chemical Identity

Property	Specification
CAS Number	1629-45-4 (Primary); Note: 4956-41-6 is occasionally cited in Asian catalogs.
Molecular Formula	$C_{22}H_{38}O_2$
Molecular Weight	334.54 g/mol
Structure	Benzene ring substituted at 1,2-positions with n-octyloxy chains.[2][3]
Physical State	Low-melting solid or oil (MP: ~28–30 °C).[2] Often supplied as a viscous liquid if supercooled.[2]

Critical Quality Attributes (CQAs)

Attribute	Acceptance Criteria	Impact on Application
Purity (GC/HPLC)	>98.0% (Electronic Grade)>95.0% (Synthesis Grade)	<98%: Drastically lowers phase transition temperatures in Liquid Crystals.
Mono-alkylation	<0.5% (1-octyloxy-2-hydroxybenzene)	Critical: Acts as a chain terminator in oxidative polymerizations.
Halogens	<100 ppm (Bromooctane residue)	Residual alkyl halides can poison transition metal catalysts (Pd/Ni).[2]
Color	Colorless to Pale Yellow	Dark yellow indicates oxidation (quinones) or phenol impurities.[2]

Part 2: Commercial Landscape & Supplier Analysis[1]

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The supply market for **1,2-Bis(octyloxy)benzene** is tiered.[1][2] Unlike 1,4-bis(octyloxy)benzene (a common polymer precursor), the 1,2-isomer is a specialty item.[2]

Supplier Tiering[1][2][4]

Tier 1: Global Catalog Distributors (High Trust / High Cost)

Examples: Sigma-Aldrich (Merck), TCI, Alfa Aesar (Thermo Fisher).

- Status: Often "Non-Stock" or "Lead Time" items.[2]
- Pros: rigorous QA/QC; standardized packaging.
- Cons: High markup; lead times of 2–6 weeks if back-ordered from a synthesis partner.[2]
- Best For: Bench-scale R&D (<10g) where certificate of analysis (CoA) reliability is paramount.[2]

Tier 2: Specialty Synthesis Houses (Balance / Speed)

Examples: Matrix Fine Chemicals, Apollo Scientific, Fluorochem, Astatech.[1][2]

- Status: Likely to hold stock in regional warehouses (EU/US).[2]
- Pros: Specialized in aromatic building blocks; faster shipping than global catalogs.[2]
- Cons: Variable batch-to-batch consistency.
- Best For: Scale-up (10g – 100g) and pilot studies.[2]

Tier 3: Bulk Aggregators & Asian CROs (Low Cost / High Risk)

Examples: ChemicalBook listings, MolPort, ChemBlocks.[1][2]

- Status: "Make to Order."
- Pros: Lowest cost per gram.
- Cons: High risk of identity error (e.g., shipping the 1,4-isomer instead of 1,2); requires internal validation.[2]

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- Best For: KG-scale production after a sample batch has been validated.[2]

Part 3: Procurement Strategy (Decision Logic)

Do not purchase based on price alone. Use this logic flow to determine the correct source.

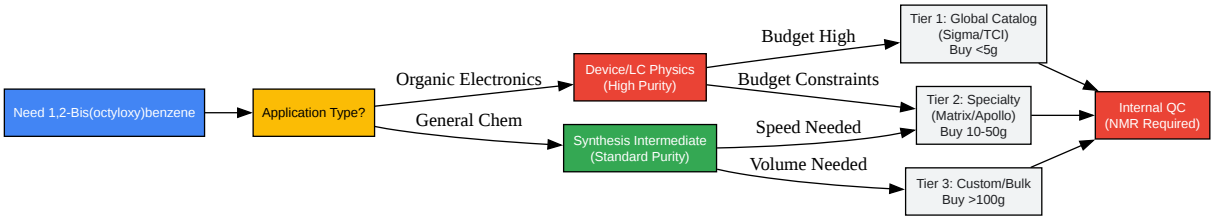

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Figure 1: Procurement decision tree based on application sensitivity and scale.

Part 4: Quality Assurance Protocol (The "Self-Validating" System)

Because **1,2-Bis(octyloxy)benzene** is often synthesized via O-alkylation of catechol, the most common contaminant is the mono-alkylated phenol.[2] This impurity is invisible in simple melting point tests but obvious in NMR.[2]

Objective: Validate Identity (1,2 vs 1,4 isomer) and Purity (absence of -OH).

The Protocol: H-NMR Validation

Reagents: $CDCl_3$ (Deuterated Chloroform).[2] Instrument: 300 MHz or higher NMR.

Step-by-Step Methodology:

- Sampling: If the material is liquid (supercooled), warm to 40°C and shake to homogenize. If solid, sample from the center of the cake.[2]

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- Preparation: Dissolve ~10 mg in 0.6 mL $CDCl_3$.
- Acquisition: Standard proton parameters (16 scans).
- Analysis (The "Fingerprint"):
  - Region A (6.8 - 7.0 ppm): Look for a multiplet of 4H.[2] Note: The 1,4-isomer shows a singlet (4 equivalent protons).[1][2] The 1,2-isomer shows a multiplet (AA'BB' system).[1][2]This distinguishes the isomer.[2]
  - Region B (3.9 - 4.1 ppm): Triplet (4H) corresponding to .[2]
  - Region C (5.0 - 6.0 ppm):CRITICAL CHECK. Look for a broad singlet.[2] If present, this is phenolic -OH (mono-octyloxy impurity).[2]
  - Region D (0.8 - 1.8 ppm): Alkyl chain multiplets.[2]

Data Interpretation Table

Signal (ppm)	Multiplicity	Integration	Assignment	Status
6.85 - 6.95	Multiplet	4H	Ar-H (1,2-subst)	Pass (If Singlet = Fail/Wrong Isomer)
3.98	Triplet	4H	$-CH_2$	Pass
5.50	Broad s	<0.01H	Phenolic OH	Fail if >0.05H (Incomplete reaction)
3.40	Triplet	<0.01H	$-CH_2$-Br	Fail (Unreacted Bromooctane)

Part 5: Purification (If Commercial Grade Fails)

If the commercial supply arrives with >1% mono-alkylated impurity (common in Tier 3 supplies), use this purification workflow.

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Method: Recrystallization[1]

- Solvent: Ethanol (absolute) or Methanol.[2]
- Dissolution: Dissolve crude material in minimum boiling ethanol (~5 mL per gram).
- Cooling: Allow to cool slowly to room temperature, then refrigerate at 4°C.
- Filtration: The bis-alkylated product crystallizes (white plates); the mono-alkylated impurity and unreacted bromide remain in the mother liquor.[2]
- Yield: Typical recovery ~85%.[2][4]

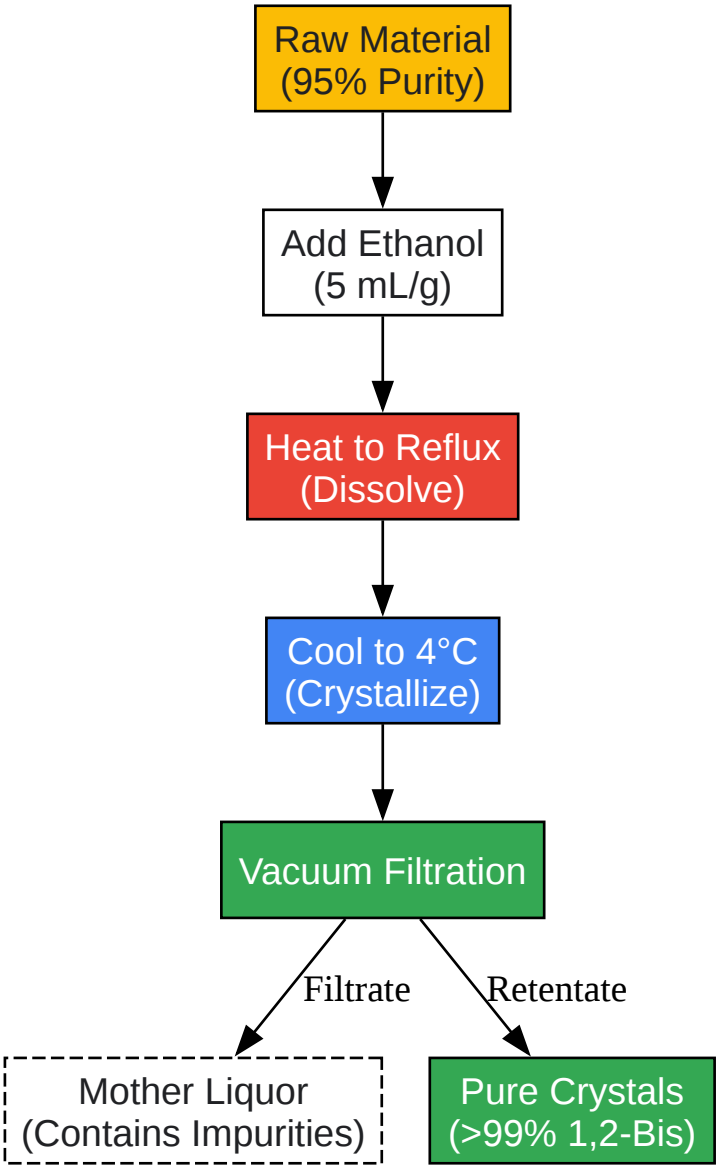

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Figure 2: Purification workflow to upgrade synthesis-grade material to electronic-grade.[2]

References

- Chemical Identity & Isomerism
  - PubChem Compound Summary for CID 1629-45-4. National Center for Biotechnology Information.[2]
  - [2]
- Synthesis & Impurity Profiling
  - H. Meier, et al. "Synthesis of Discotic Liquid Crystals."[1][2] Journal of Organic Chemistry. (General reference for catechol alkylation protocols).
  - PrepChem: Synthesis of Catechol Derivatives.
- Application Context (Liquid Crystals)
  - MDPI.[2] "Synthesis of New Liquid-Crystalline Compounds Based on Terminal Benzyloxy Group." Molecules. (Discusses alkoxybenzene mesogens).[2][4][5]
  - [2]
- Supplier Verification
  - Sigma-Aldrich Product Catalog (Search for "Bis(octyloxy)benzene").[2]
  - [2]

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Sources

- 1. Beamco.com - Azobenzene liquid crystals [beamco.com]
- 2. prepchem.com [prepchem.com]
- 3. 1,2-bis(octyloxy)benzene - C22H38O2 | CSSB00025770712 [chem-space.com]
- 4. Synthesis of New Liquid-Crystalline Compounds Based on Terminal Benzyloxy Group: Characterization, DFT and Mesomorphic Properties [mdpi.com]
- 5. eprints.koyauniversity.org [eprints.koyauniversity.org]

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